

Technical Guide: Molecular Characterization of des-Gln14-Ghrelin

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Compound of Interest

Compound Name: *des-Gln14-Ghrelin*

Cat. No.: *B12352124*

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Executive Summary

des-Gln14-Ghrelin is a biologically active splice variant of the peptide hormone Ghrelin.[1][2][3][4][5] Predominantly identified in the rat stomach, it functions as a second endogenous ligand for the Growth Hormone Secretagogue Receptor 1a (GHS-R1a).[2][6] Structurally, it is a 27-amino acid peptide resulting from the deletion of Glutamine at position 14 of the full-length 28-amino acid Ghrelin sequence. Like its parent molecule, its biological activity is strictly dependent on the n-octanoylation of the Serine-3 residue.[1][2][4]

This guide provides a rigorous analysis of the physicochemical properties (Molecular Weight and Isoelectric Point) of **des-Gln14-Ghrelin**, establishing a framework for its identification, handling, and analytical characterization in drug development workflows.

Part 1: Molecular Identity & Sequence Analysis[6][7]

The nomenclature "des-Gln14" refers to the deletion event relative to the canonical 28-amino acid rat Ghrelin sequence. It is critical to distinguish between the Rat and Human contexts, although the "des-Gln14" terminology is most frequently applied to the rat variant in commercial and research literature.[7]

Sequence Alignment (Rat)

The deletion of Glutamine (Q) at position 14 alters the peptide backbone length but preserves the critical N-terminal active core.[\[6\]](#)[\[7\]](#)

- Parent Rat Ghrelin (28 AA): GSS(Oct)FLSPEHQKAQQRKESKKPPAKLQPR[\[6\]](#)[\[7\]](#)
- **des-Gln14-Ghrelin** (Rat, 27 AA): GSS(Oct)FLSPEHQKAQ-RKESKKPPAKLQPR[\[6\]](#)[\[7\]](#)

Structural Modifications

- Acylation (Critical): Serine at position 3 is esterified with n-octanoic acid (caprylic acid).[\[6\]](#)[\[7\]](#)
This modification adds a hydrophobic moiety essential for binding the hydrophobic pocket of GHS-R1a.
- Sequence Composition:
 - Hydrophobic Core: Phe4, Leu5, Octanoyl-Ser3.
 - Basic Domain: High density of Lysine (K) and Arginine (R) residues in the C-terminal region, driving the high isoelectric point.[\[6\]](#)[\[7\]](#)

Part 2: Physicochemical Properties[\[6\]](#)

Accurate molecular weight (MW) and isoelectric point (pI) data are prerequisites for mass spectrometry (MS) validation and ion-exchange chromatography method development.[\[6\]](#)

Molecular Weight (MW)

The molecular weight must account for the octanoyl modification (+126.11 Da mass shift relative to unmodified Serine).[\[6\]](#)[\[7\]](#)

Parameter	Value	Notes
Chemical Formula	C ₁₄₂ H ₂₃₇ N ₄₃ O ₄₀	Includes n-octanoyl group
Monoisotopic Mass	3184.78 Da	Calculated for C ₁₂ isotope
Average Molecular Weight	3186.7 Da	Used for standard preparation
Unacylated MW	~3060.6 Da	"Des-acyl des-Gln14-Ghrelin" (Inactive)

Scientist's Note: When analyzing by ESI-MS, the multi-charged ions are dominant due to the high number of basic residues. Expect

and

as major species.[\[6\]](#)[\[7\]](#)

Isoelectric Point (pI)

The pI of **des-Gln14-Ghrelin** is significantly basic.[\[6\]](#) This dictates that the peptide will be positively charged at physiological pH (7.[\[6\]](#)4) and under standard acidic HPLC conditions.

- Theoretical pI:10.56 (Calculated via Bjellqvist model)[\[6\]](#)
- Net Charge at pH 7.0: +5.9[\[6\]](#)[\[7\]](#)
- Implication: The peptide binds strongly to Cation Exchange (CEX) columns and requires high salt or high pH for elution.[\[6\]](#)[\[7\]](#)

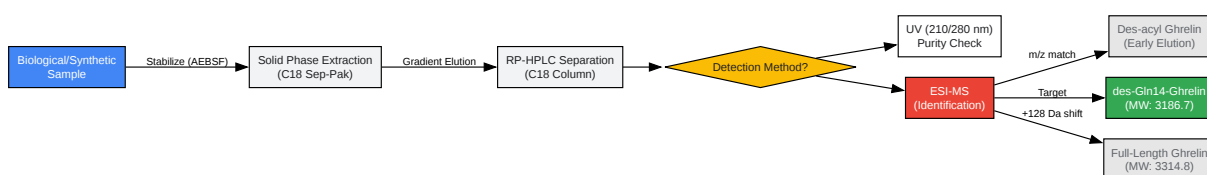
Charge Distribution Table

Ionizable Group	Count	pKa (Approx)	Charge at pH 7.0
N-terminus	1	9.6	+1
Lysine (K)	5	10.5	+5
Arginine (R)	2	12.5	+2
Histidine (H)	1	6.0	+0.1
Glutamic Acid (E)	2	4.2	-2
C-terminus	1	2.2	-1
NET CHARGE	~ +6		

Part 3: Analytical Methodologies & Workflows

Workflow Visualization

The following diagram illustrates the logical flow for characterizing **des-Gln14-Ghrelin**, distinguishing it from full-length Ghrelin and its des-acyl degradation product.



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Caption: Analytical workflow for separating **des-Gln14-Ghrelin** from related impurities using RP-HPLC and Mass Spectrometry.

Experimental Protocol: RP-HPLC

Objective: Separation of acylated **des-Gln14-Ghrelin** from des-acyl forms and full-length Ghrelin.

- Column: C18 Reverse Phase (e.g., TSK ODS SIL 120A or equivalent), 4.6 x 150 mm, 5 µm particle size.[\[6\]](#)[\[7\]](#)
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.[\[6\]](#)[\[7\]](#)
- Mobile Phase B: 0.1% TFA in Acetonitrile (ACN).
- Gradient: Linear gradient from 10% B to 60% B over 40 minutes.
- Flow Rate: 1.0 mL/min.
- Temperature: 40°C (improves peak shape for hydrophobic peptides).
- Detection: UV at 214 nm (peptide bond) and 280 nm (Phe/Tyr/Trp - note Ghrelin lacks Tyr/Trp, so 214 nm is primary).[\[6\]](#)[\[7\]](#)

Validation Check: The acylated form (**des-Gln14-Ghrelin**) is more hydrophobic than the des-acyl form. Expect the des-acyl peak to elute significantly earlier (lower %B) than the active acylated peak.[\[6\]](#)[\[7\]](#)

Part 4: Stability & Solubility

Solubility Profile

Due to its high pI (10.[\[6\]](#)56) and net positive charge, **des-Gln14-Ghrelin** is highly soluble in aqueous acidic buffers.

- Recommended Solvent: 0.1% Acetic Acid or water.[\[7\]](#)
- Avoid: Neutral phosphate buffers (pH 7-8) for stock preparation, as solubility decreases near the pI, and base-catalyzed de-acylation (hydrolysis of the octanoyl ester) accelerates.[\[6\]](#)

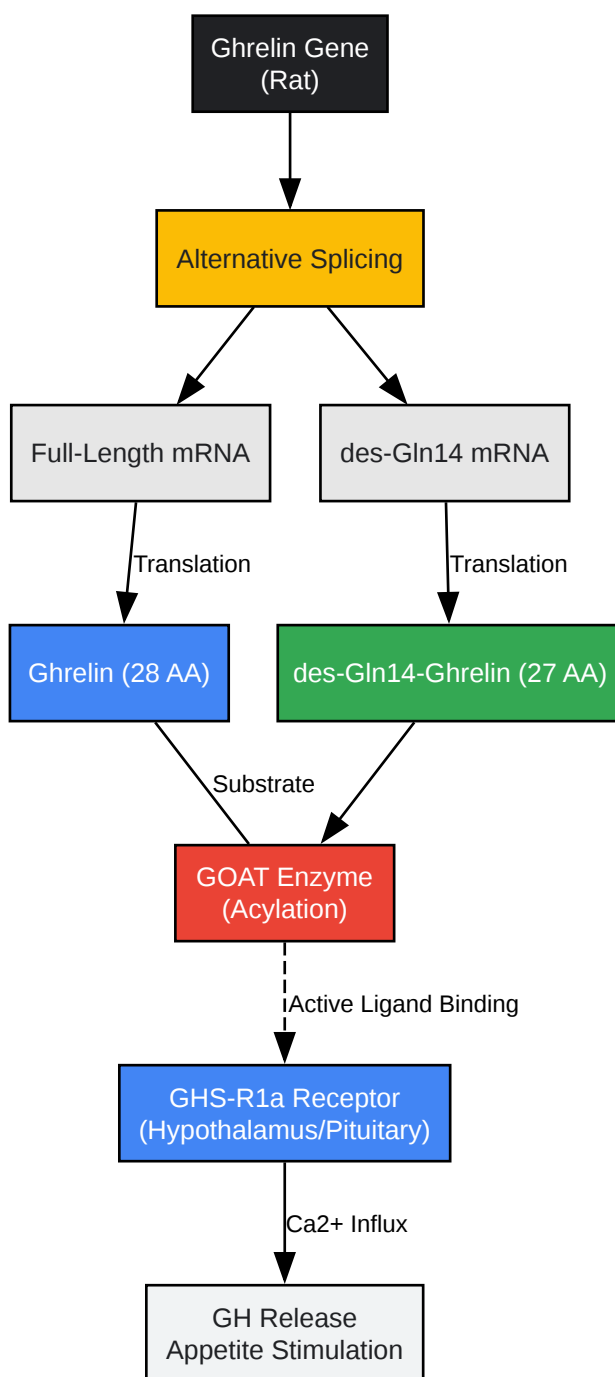
Stability (The Ester Bond Issue)

The octanoyl ester bond at Ser3 is labile.[\[6\]](#)

- Instability: Susceptible to hydrolysis by plasma esterases (e.g., butyrylcholinesterase) and spontaneous hydrolysis at alkaline pH.[6]
- Handling Protocol:
 - Lyophilized powder should be stored at -20°C or -80°C with desiccant.
 - Blood samples must be treated immediately with protease inhibitors (e.g., AEBSF) and acidified (HCl) to prevent conversion to des-acyl ghrelin.[6][7]

Part 5: Biological Context & Signaling[6][7]

des-Gln14-Ghrelin is not a degradation product but a distinct transcript arising from alternative splicing of the Ghrelin gene (CAG codon usage at the intron boundary).



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Caption: Biogenesis pathway showing alternative splicing and common acylation by GOAT (Ghrelin O-Acyltransferase) required for receptor activation.[6]

Functional Equivalence

Despite the deletion, **des-Gln14-Ghrelin** exhibits equipotent bioactivity to full-length Ghrelin.[1][3][7]

- Receptor: GHS-R1a.[7]
- EC50: ~2.4 nM (Calcium mobilization assay in CHO-GHSR62 cells).[6][8]
- Physiological Role: Stimulates Growth Hormone (GH) release and orexigenic (appetite-stimulating) behavior.[6][7]

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